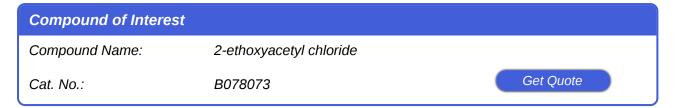


# A Technical Guide to 2-Ethoxyacetyl Chloride: Properties, Synthesis, and Applications

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2-Ethoxyacetyl chloride**, a reactive acyl chloride, serves as a versatile building block in organic synthesis, particularly within the pharmaceutical and fine chemical industries. Its utility lies in its ability to introduce the 2-ethoxyacetyl moiety into a variety of molecular scaffolds, primarily through acylation reactions with nucleophiles such as amines and alcohols. This technical guide provides a comprehensive overview of **2-ethoxyacetyl chloride**, including its synonyms, chemical and physical properties, a detailed experimental protocol for a key reaction, and a discussion of its applications.

### **Synonyms and Identification**

Proper identification of chemical reagents is crucial for accurate and reproducible research. **2-Ethoxyacetyl chloride** is known by several synonyms, which are often encountered in chemical literature and supplier catalogs.



Synonym	Reference
Ethoxyacetic Acid Chloride	[1]
ethoxyacetyl chloride	[1]
2-ethoxy-Acetyl chloroide	[1]
Acetyl chloride, 2-ethoxy-	[1]

The definitive identifier for this compound is its Chemical Abstracts Service (CAS) Registry Number: 14077-58-8.[1]

# **Chemical and Physical Properties**

A summary of the key chemical and physical properties of **2-ethoxyacetyl chloride** is presented in the table below. This data is essential for reaction planning, safety assessment, and purification procedures.

Property	Value	Reference
Molecular Formula	C4H7ClO2	[2]
Molecular Weight	122.55 g/mol	[2]
Appearance	Colorless to light yellow liquid	
Boiling Point	124 °C	[1]
Density	1.119 g/cm <sup>3</sup>	[1]
Refractive Index	1.4204	[1]
Solubility	Insoluble in water	[1]
Purity	>95.0% (GC)	

# **Applications in Organic Synthesis**

The primary utility of **2-ethoxyacetyl chloride** lies in its role as an acylating agent.[1] It readily reacts with nucleophiles to form a variety of useful compounds.



### **Amide Formation**

**2-Ethoxyacetyl chloride** reacts with primary and secondary amines to form N-(2-ethoxyacetyl) amides. This reaction is fundamental in the synthesis of various pharmaceutical intermediates and other fine chemicals.[1] A notable example is its use in the synthesis of cisethoxyacetamide from cis-3-amino-6-methylchroman-4-ol.[1]

### **Ester Formation**

While less commonly cited in the readily available literature, as an acyl chloride, it would be expected to react with alcohols to form the corresponding 2-ethoxyacetate esters.

### **Enzymatic Kinetic Resolution of Chiral Amines**

An important application in the field of stereoselective synthesis is the use of 2-alkoxyacetates, derived from their respective acyl chlorides, as acylating agents in the enzymatic kinetic resolution of chiral amines.[3] This process allows for the separation of enantiomers of a racemic amine, a critical step in the development of many chiral drugs.

### **Experimental Protocol: N-Acylation of an Amine**

The following is a representative, generalized protocol for the N-acylation of a primary or secondary amine with **2-ethoxyacetyl chloride**. This procedure is based on standard methodologies for reactions between acyl chlorides and amines.

#### Materials:

- A primary or secondary amine
- 2-Ethoxyacetyl chloride
- Anhydrous dichloromethane (DCM) or other suitable aprotic solvent
- A tertiary amine base (e.g., triethylamine or diisopropylethylamine)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)



- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware and stirring apparatus
- Inert atmosphere (e.g., nitrogen or argon)

#### Procedure:

- Reaction Setup: In a flame-dried round-bottom flask under an inert atmosphere, dissolve the amine (1.0 equivalent) and the tertiary amine base (1.1-1.5 equivalents) in anhydrous DCM.
- Cooling: Cool the reaction mixture to 0 °C using an ice-water bath.
- Addition of Acyl Chloride: Slowly add 2-ethoxyacetyl chloride (1.0-1.2 equivalents)
  dropwise to the stirred solution. Maintain the temperature at 0 °C during the addition to
  control the exothermic reaction.
- Reaction Progression: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-16 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Workup:
  - Quench the reaction by the slow addition of water or saturated aqueous sodium bicarbonate solution.
  - Transfer the mixture to a separatory funnel and separate the organic layer.
  - Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution, water, and brine.
  - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Purification: Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product. The crude N-(2-ethoxyacetyl) amide can be purified by column chromatography on silica gel or by recrystallization, depending on its physical properties.



# **Signaling Pathways and Biological Activity**

A comprehensive search of the scientific literature did not reveal any direct involvement of **2-ethoxyacetyl chloride** in specific biological signaling pathways. Its role in drug discovery and development is primarily as a synthetic intermediate to build more complex molecules.[1] The biological activity of the final products will be dependent on the overall structure of the molecule, rather than the 2-ethoxyacetyl moiety itself. Researchers synthesizing novel compounds using **2-ethoxyacetyl chloride** for biological evaluation would need to conduct appropriate assays to determine their specific activities and mechanisms of action.

# **Logical Workflow for N-Acylation**

The following diagram illustrates the general workflow for the N-acylation of an amine using **2-ethoxyacetyl chloride**, from starting materials to the purified product.



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Caption: General workflow for the synthesis of N-(2-ethoxyacetyl) amides.

### Conclusion

**2-Ethoxyacetyl chloride** is a valuable reagent for the introduction of the 2-ethoxyacetyl group in organic synthesis. Its primary application is in the formation of amides, which are key intermediates in the development of new pharmaceuticals and other functional molecules. While no direct biological activity or involvement in signaling pathways has been reported for **2-ethoxyacetyl chloride** itself, its utility as a synthetic building block makes it a compound of interest for researchers in drug discovery and development. The provided experimental protocol and workflow offer a practical guide for its use in the laboratory. As with all reactive acyl chlorides, appropriate safety precautions should be taken during its handling and use.



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